

comparison 5-FU quantification methods with ¹⁵N₂ label

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Compound Focus: 5-Fluorouracil-¹⁵N₂

CAS No.: 68941-95-7

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Comparison of 5-FU Quantification Methods

Method	Key Feature / Sample Type	Detection Mechanism	Linear Range	Lower Limit of Quantification (LLOQ)	Sample Preparation
UPLC-MS/MS [1]	Simultaneous quantification of 5-FU, uracil, and tegafur in plasma	Tandem Mass Spectrometry (Negative ESI mode)	2–500 ng/mL for 5-FU	2 ng/mL for 5-FU	Protein precipitation + Liquid-liquid extraction
UPLC-MS/MS [2]	Analysis from Dried Blood Spot (DBS)	Tandem Mass Spectrometry (Negative ESI mode)	0.1–60 µg/mL	0.1 µg/mL (100 ng/mL)	Solid-phase extraction from DBS card
LC-MS/MS [3]	Analysis from Dried Blood Spot (DBS)	Tandem Mass Spectrometry (Negative ESI mode)	0.1–60 µg/mL	0.1 µg/mL (100 ng/mL)	Liquid extraction from DBS card
HPLC-DAD [4]	Analysis in plasma	Diode Array Detector (DAD)	Not fully specified	3.74 µg/L (0.00374 µg/mL)	Liquid-liquid extraction

Detailed Experimental Protocols

Here is a more detailed look at the methodologies for the two most sensitive techniques.

UPLC-MS/MS for Simultaneous Quantification in Plasma

This method is designed for Therapeutic Drug Monitoring (TDM) in patients receiving combination therapy (e.g., UFT/LV), allowing clinicians to track the prodrug (tegafur), its modulator (uracil), and the active drug (5-FU) at once [1].

- **Sample Preparation:** A 200 μ L plasma sample is mixed with stable isotope-labeled internal standards. Proteins are precipitated using **methanol**. The supernatant is then evaporated, and the residue undergoes liquid-liquid extraction with **ethyl acetate**. The final extract is reconstituted in a **27.5% acetonitrile** aqueous solution containing 2 mM ammonium formate [1].
- **Chromatography and Detection:**
 - **Column:** Waters Acquity HSS T3 (1.8 μ m).
 - **Mass Spectrometer:** Triple-stage quadrupole (Xevo TQ-D).
 - **Ionization Mode:** Negative electrospray ionization (ESI).
- **Method Validation:** The method was validated as per FDA guidance, showing excellent performance [1]:
 - **Accuracy:** Within $\pm 11.6\%$ of the true value.
 - **Precision:** Below 13.3% CV.

UPLC-MS/MS for Quantification from Dried Blood Spots (DBS)

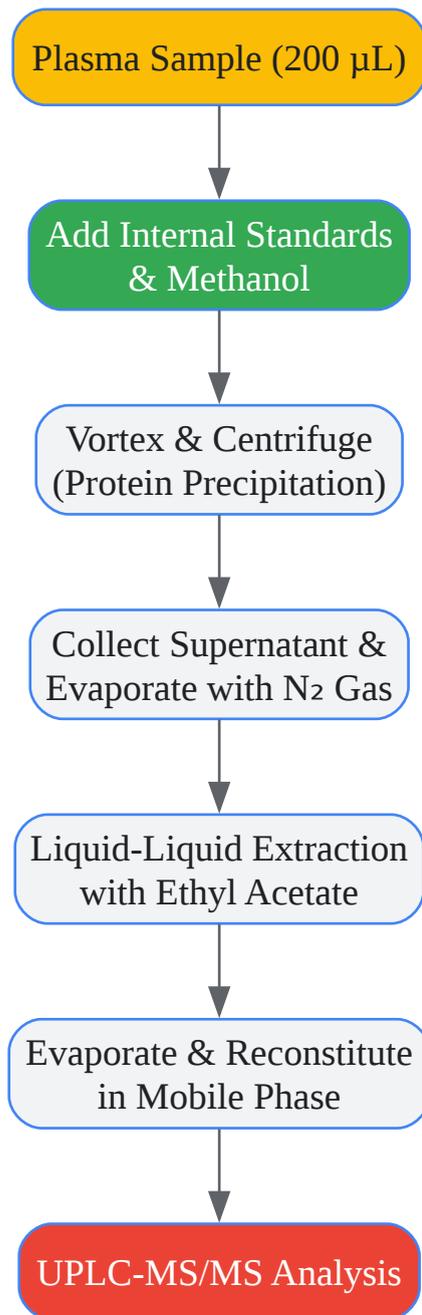
This method offers a less invasive sampling option, which is beneficial for patient comfort and sample stability [3] [2].

- **Sample Collection and Preparation:** Blood collected via finger prick is spotted onto a dedicated DBS card and dried. A punch from the DBS card is extracted using a mixture of **2-propanol and ethyl acetate (16:84)**. The extract is evaporated and reconstituted in the mobile phase for injection [3] [2].
- **Chromatography and Detection:**
 - **Column:** Acquity UPLC BEH C18 (2.1 \times 100 mm; 1.7 μ m).
 - **Mobile Phase:** Acetonitrile - 1 mM ammonium acetate (95:5).
 - **Flow Rate:** 0.15 mL/min.

- **Detection:** Multiple Reaction Monitoring (MRM) with transitions of m/z **128.97 > 41.82** for 5-FU and m/z **168.97 > 57.88** for the internal standard (propylthiouracil) [2].

Workflow Visualization

To help you visualize the key steps, here is a workflow diagram of the sample preparation and analysis process for the plasma UPLC-MS/MS method.



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Key Takeaways and Method Selection

- **For Comprehensive TDM:** The **UPLC-MS/MS method for plasma** [1] is superior when monitoring the full pharmacokinetic profile of tegafur-based prodrug therapies is required.
- **For Patient Convenience and Stability:** The **DBS-based methods** [3] [2] are ideal for remote monitoring and settings where sample stability during transport is a concern.
- **Regarding 15N2 Labeling:** The search results did not reveal the use of a 15N2 label for 5-FU quantification. The 15N2 isotope is more commonly used in environmental science to study nitrogen fixation [5] [6]. The stable isotopes used in the plasma method were 13C and 15N-labeled 5-FU and tegafur [1].

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